

Reference standard for 5-Bromo-2-fluorocinnamic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-(5-Bromo-2-fluorophenyl)prop-2-enoic acid*

Cat. No.: *B7801917*

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This guide serves as an authoritative technical reference for the qualification and application of 5-Bromo-2-fluorocinnamic acid as a Reference Standard. It is designed for analytical chemists and pharmaceutical researchers requiring high-fidelity data for method validation and impurity profiling.

Critical Technical Note: CAS Registry Verification

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⚠ Alert: The CAS number 202865-72-3 (often associated with this class of compounds in broad searches) specifically designates 1-Bromo-4-fluoro-2-iodobenzene, a common starting material for the Heck coupling synthesis of cinnamic acids.

- Target Compound: 5-Bromo-2-fluorocinnamic acid
- Correct CAS:202865-71-2 (varies by salt/ester form, but -71-2 is the standard free acid). [\[1\]](#) [\[2\]](#) * Implication: Using the wrong CAS can lead to sourcing the starting material instead of the final reference standard. This guide focuses on the Cinnamic Acid derivative (CAS 202865-71-2) but addresses the -72-3 compound as a critical process impurity.

Part 1: Comparative Analysis (Reference Standard vs. Technical Grade)

In drug development (e.g., SGLT2 inhibitors or fluorinated bioactive scaffolds), the distinction between a "Chemical Intermediate" and a "Reference Standard" is regulatory, not just chemical.

Feature	Reference Standard (Primary/Secondary)	Technical / Reagent Grade
Intended Use	GMP Method Validation, Impurity Quantification, Release Testing.	Synthesis intermediate, Early- stage R&D screening.
Assay (Purity)	≥ 99.5% (Mass Balance or qNMR)	typically ~95.0% - 98.0%
Impurity Profile	Fully Characterized. Specific limits for Regioisomers (e.g., 2- Bromo-5-fluoro) and Stereoisomers (cis-cinnamic acid).	Unspecified. May contain up to 5% cis-isomer or unreacted aldehyde.
Water Content	Quantified (KF Titration) and factored into "As-Is" assay.	Hygroscopic nature often ignored; results in weighing errors.
Traceability	CoA with H-NMR, C-NMR, MS, HPLC, TGA/ROI data.	Basic CoA (HPLC Area% only).

Part 2: Technical Deep Dive & Impurity Logic

The Isomer Challenge

The synthesis of 5-Bromo-2-fluorocinnamic acid (via Knoevenagel condensation of 5-bromo-2-fluorobenzaldehyde or Heck reaction of 1-bromo-4-fluoro-2-iodobenzene) is prone to specific isomer contamination.

- **Regioisomerism:** If the starting material contains 2-bromo-5-fluorobenzaldehyde, the resulting cinnamic acid will be the 2-bromo-5-fluoro isomer. These have identical molecular weights (MW 245.05) and very similar retention times.
- **Stereoisomerism:** The trans (E) isomer is thermodynamically stable and the desired product. The cis (Z) isomer is a common photo-degradation product or reaction byproduct.

Self-Validating HPLC Protocol

A standard C18 gradient method is often insufficient to separate the cis-isomer from the trans-isomer or the regioisomers. The following protocol utilizes a System Suitability Test (SST) that mandates resolution.

Method Parameters:

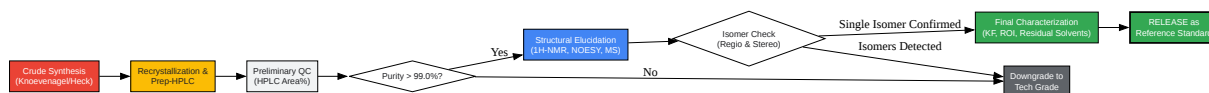
- Column: Phenyl-Hexyl or C18 High-Carbon Load (e.g., Zorbax Eclipse Plus C18), 150 x 4.6 mm, 3.5 μ m. Rationale: Phenyl phases offer better selectivity for halogenated aromatic isomers (pi-pi interactions).
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5). Rationale: Low pH suppresses ionization of the carboxylic acid, ensuring sharp peaks.
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 20% B to 80% B over 15 minutes.
- Detection: UV @ 270 nm (Cinnamic acid conjugation max).
- Flow Rate: 1.0 mL/min.

Validation Criteria (SST):

- Resolution (R_s): > 1.5 between 5-Bromo-2-fluorocinnamic acid (trans) and its cis-isomer (often generated in situ by exposing the standard solution to UV light for 10 mins).
- Tailing Factor: < 1.5 (Critical for acidic compounds).

Part 3: Qualification Workflow (Visualization)

The following diagram illustrates the rigorous process required to qualify a batch as a "Reference Standard," highlighting the rejection of batches with specific impurity profiles.



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Figure 1: Decision logic for qualifying 5-Bromo-2-fluorocinnamic acid. Note the critical "Isomer Check" step using NOESY NMR to confirm Trans-geometry and Regio-chemistry.

Part 4: Experimental Characterization Data (Representative)

To validate the identity of the Reference Standard, the following spectral data must be matched.

¹H-NMR Spectroscopy (DMSO-d₆, 400 MHz)

- Olefinic Protons: The hallmark of the trans-cinnamic acid is the large coupling constant (J value) between the alkene protons.
 - 7.65 (d, J = 16.0 Hz, 1H, =CH-Ar)
 - 6.55 (d, J = 16.0 Hz, 1H, =CH-COOH)
 - Interpretation: J = 16.0 Hz confirms Trans (E) geometry. (Cis typically shows J = 10-12 Hz).
- Aromatic Protons:
 - Patterns must confirm the 1,2,5-substitution. A doublet of doublets (dd) is expected for the proton ortho to Fluorine due to H-F coupling.

Mass Spectrometry (ESI-)

- Parent Ion: [M-H]⁻ = 242.9 and 244.9 (1:1 ratio due to ⁷⁹Br/⁸¹Br isotopes).

- Interpretation: Presence of the bromine isotope pattern is diagnostic.[4] Absence of m/z 298 (iodinated precursor) confirms removal of starting material (CAS 202865-72-3).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16065668, 5-Bromo-2-fluorocinnamic acid. Retrieved from [\[Link\]](#)
- European Pharmacopoeia (Ph. Eur.). Chromatographic Separation Techniques: System Suitability. 10th Edition. (General reference for SST criteria in HPLC).

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- To cite this document: BenchChem. [Reference standard for 5-Bromo-2-fluorocinnamic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7801917/docs#reference-standard-for-5-bromo-2-fluorocinnamic-acid\]](https://www.benchchem.com/product/b7801917/docs#reference-standard-for-5-bromo-2-fluorocinnamic-acid)

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